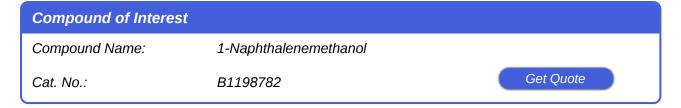


A Comprehensive Technical Guide to the Physical Properties of 1-Naphthalenemethanol

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Naphthalenemethanol, an aromatic alcohol, serves as a versatile building block in organic synthesis and holds significance in the development of novel pharmaceutical compounds. A thorough understanding of its physical properties is paramount for its effective utilization in research and manufacturing. This technical guide provides an in-depth overview of the core physical characteristics of **1-naphthalenemethanol**, detailed experimental protocols for their determination, and a representative quality control workflow.

Core Physical Properties

The physical properties of **1-naphthalenemethanol** are crucial for its handling, formulation, and application in various chemical processes. A summary of these properties is presented in the tables below.

General and Physical Properties



Property	Value	Source
Molecular Formula	C11H10O	
Molecular Weight	158.20 g/mol	•
Appearance	White to off-white or yellowish crystalline powder	
Melting Point	61-63 °C	-
Boiling Point	301 °C at 715 mmHg	<u>.</u>
Density	1.1039 g/cm³	-

Solubility Profile

Solvent	Solubility	Source(s)
Water	Insoluble	
Methanol	Soluble	
Ethanol	Soluble	
Ether	Soluble	_

Experimental Protocols

Accurate determination of physical properties is fundamental for the quality control and characterization of **1-naphthalenemethanol**. The following sections detail the standard methodologies for measuring key physical parameters.

Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range.

Apparatus:

• Melting point apparatus (e.g., Thiele tube or digital melting point device)



- Capillary tubes (sealed at one end)
- Thermometer
- · Mortar and pestle

Procedure:

- Sample Preparation: A small amount of 1-naphthalenemethanol is finely ground using a mortar and pestle.
- Capillary Loading: The open end of a capillary tube is tapped into the powdered sample, and the tube is inverted and tapped gently to pack the solid into the sealed end. A sample height of 2-3 mm is sufficient.
- Measurement:
 - Thiele Tube Method: The capillary tube is attached to a thermometer, which is then immersed in a heating oil bath within a Thiele tube. The apparatus is heated slowly and evenly.
 - Digital Apparatus: The capillary tube is inserted into the heating block of the digital melting point apparatus.
- Observation: The temperature at which the first drop of liquid appears (T1) and the temperature at which the entire solid has melted (T2) are recorded. The melting point range is reported as T1-T2. For pure **1-naphthalenemethanol**, this range is typically narrow.

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid and the liquid changes into a vapor. As **1-naphthalenemethanol** is a solid at room temperature, its boiling point is determined at a reduced pressure to prevent decomposition at high temperatures.

Apparatus:

Distillation apparatus with a vacuum source



- Heating mantle
- Thermometer
- Manometer

Procedure:

- Apparatus Setup: A small quantity of 1-naphthalenemethanol is placed in a distillation flask.
 The distillation apparatus is assembled with a condenser, a collection flask, and a connection to a vacuum pump and manometer.
- Heating and Evacuation: The system is evacuated to the desired pressure (e.g., 715 mmHg). The distillation flask is then gently heated.
- Observation: The temperature is recorded when the liquid begins to boil and a steady stream
 of condensate is observed. This temperature is the boiling point at the recorded pressure.

Solubility Determination

Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent to form a homogeneous solution.

Apparatus:

- Test tubes
- Vortex mixer
- Graduated pipettes
- Analytical balance

Procedure:

- Qualitative Assessment: A small, accurately weighed amount of 1-naphthalenemethanol (e.g., 10 mg) is placed in a test tube.
- A known volume of the solvent (e.g., 1 mL of water, ethanol, etc.) is added.



- The mixture is agitated vigorously using a vortex mixer for a set period.
- Observation: The solution is visually inspected for the presence of undissolved solid. If the solid has completely dissolved, it is deemed soluble. If it remains, it is considered insoluble or sparingly soluble.
- Quantitative Assessment (if required): For a more precise measurement, known amounts of
 the solute are added to a fixed volume of the solvent until saturation is reached (i.e., no more
 solute dissolves). The concentration of the dissolved solute can then be determined
 analytically (e.g., by UV-Vis spectroscopy).

Quality Control Workflow for Pharmaceutical Raw Material

The following diagram illustrates a representative quality control (QC) workflow for a solid aromatic alcohol raw material, such as **1-naphthalenemethanol**, intended for use in pharmaceutical manufacturing. This process ensures the material meets the required standards of identity, purity, and quality.

• To cite this document: BenchChem. [A Comprehensive Technical Guide to the Physical Properties of 1-Naphthalenemethanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1198782#physical-properties-of-1-naphthalenemethanol]

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